

Personal protective equipment for handling Phenylglyoxylic acid-13C8

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Compound of Interest

Compound Name: Phenylglyoxylic acid-13C8

Cat. No.: B15554852

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Essential Safety and Handling Guide for Phenylglyoxylic acid-13C8

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **Phenylglyoxylic acid-13C8** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **Phenylglyoxylic acid-13C8**
- Synonyms: Benzoylformic acid-13C8, α -Oxobenzeneacetic acid-13C8
- CAS Number: 611-73-4 (for the unlabeled compound)

Hazard Summary: Phenylglyoxylic acid is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] All personnel must adhere to the safety precautions outlined below to minimize exposure risk.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Phenylglyoxylic acid-13C8**. The following table summarizes the required equipment.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).[1]
Hands	Chemical-resistant, impervious gloves.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1]
Body	Fire/flammable resistant and impervious clothing; laboratory coat.	---
Respiratory	A dust mask (type N95, US) or a full-face respirator if exposure limits are exceeded or if irritation is experienced.	---

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety. The following diagram and steps outline the standard procedure for handling **Phenyglyoxylic acid-13C8**.



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References

- 1. targetmol.com [targetmol.com]
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